

Cy5.5 Amine Labeling for Flow Cytometry: Application Notes and Protocols

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Compound of Interest

Compound Name: Cy5.5 amine

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Introduction

Cy5.5 amine-reactive dyes are powerful tools for flow cytometry, enabling covalent labeling of cells for various applications, including immunophenotyping, cell viability assessment, proliferation tracking, and monitoring cellular activation. These dyes contain an N-hydroxysuccinimide (NHS) ester functional group that reacts with primary amines on proteins, forming stable amide bonds. This irreversible labeling allows for robust and long-term tracking of cell populations. Cy5.5 is a far-red fluorescent dye, which is advantageous for multicolor flow cytometry as it minimizes spectral overlap with commonly used fluorochromes and reduces the impact of cellular autofluorescence.[1][2] This document provides detailed application notes and protocols for the use of **Cy5.5 amine**-reactive dyes in flow cytometry.

Principle of Cy5.5 Amine Labeling

Amine-reactive succinimidyl esters, such as Cy5.5-NHS ester, are the most common reagents for labeling primary amines on biomolecules.[2] The labeling principle relies on the reaction between the NHS ester and primary amine groups (-NH₂) found on lysine residues of proteins.

This reaction occurs optimally at a slightly basic pH (8.2-8.5).^[3] In the context of flow cytometry, these dyes label cell surface and intracellular proteins.

For cell viability assessment, the principle of membrane integrity is utilized. Live cells with intact membranes will only be dimly stained by the amine-reactive dye as it reacts with surface proteins. In contrast, dead cells with compromised membranes allow the dye to enter the cytoplasm and react with the abundant intracellular proteins, resulting in a much brighter fluorescent signal.^{[3][4][5]} This covalent labeling is stable, permitting subsequent fixation and permeabilization for intracellular staining.^{[3][4]}

For cell proliferation tracking, the dye is introduced into the cells, where it covalently binds to intracellular proteins. As the cells divide, the fluorescent dye is distributed equally between the two daughter cells. Consequently, the fluorescence intensity of the dye is halved with each cell division.^{[6][7]} By analyzing the fluorescence intensity peaks in a flow cytometry histogram, one can determine the number of cell divisions a population has undergone.

Quantitative Data Summary

The following tables provide a summary of key quantitative parameters for **Cy5.5 amine** labeling in flow cytometry. It is important to note that optimal conditions may vary depending on the cell type, experimental setup, and specific instrument used. Therefore, titration of the dye is always recommended.

Table 1: Recommended Staining Parameters for **Cy5.5 Amine**-Reactive Dye

Parameter	Recommended Range	Notes
Dye Concentration	1 - 10 μ M	Titration is crucial to determine the optimal concentration that provides bright staining with minimal cytotoxicity. [2]
Cell Concentration	1 x 10 ⁶ to 1 x 10 ⁷ cells/mL	Higher cell concentrations can improve labeling efficiency.
Incubation Time	10 - 30 minutes	Longer incubation times may increase background staining and cytotoxicity.
Incubation Temperature	Room Temperature or 37°C	37°C can enhance labeling efficiency for some applications like proliferation tracking. [6]
pH of Labeling Buffer	7.2 - 8.5	A slightly basic pH (around 8.3) is optimal for the amine-reactive chemistry. [3]

Table 2: Expected Outcomes for Different Applications

Application	Expected Result	Key Metrics
Cell Viability	Live cells show dim fluorescence; Dead cells show bright fluorescence. [3] [4]	Separation of live and dead populations by at least one log decade of fluorescence intensity.
Cell Proliferation	Stepwise halving of fluorescence intensity with each cell division. [6]	Distinct peaks in the fluorescence histogram representing successive generations.
Immunophenotyping	Bright and specific staining of the target cell population.	High signal-to-noise ratio; clear separation of positive and negative populations.

Experimental Protocols

Protocol 1: Cell Viability Assessment with Cy5.5 Amine-Reactive Dye

This protocol describes the use of a **Cy5.5 amine**-reactive dye to discriminate between live and dead cells.

Materials:

- **Cy5.5 amine**-reactive dye (e.g., Cy5.5-NHS ester)
- Anhydrous DMSO
- Cells of interest
- Phosphate-Buffered Saline (PBS), protein-free
- FACS Buffer (PBS with 1-2% BSA and 0.05% sodium azide)
- Flow cytometry tubes

Procedure:

- Prepare a stock solution of Cy5.5 dye: Dissolve the **Cy5.5 amine**-reactive dye in anhydrous DMSO to a concentration of 1-10 mM. Store the stock solution at -20°C, protected from light and moisture.
- Cell Preparation: Harvest cells and wash them twice with protein-free PBS. Resuspend the cells in protein-free PBS at a concentration of 1×10^6 to 1×10^7 cells/mL.
- Staining:
 - Dilute the Cy5.5 stock solution in protein-free PBS to the desired final concentration (typically 1-10 μ M). It is crucial to titrate the dye to find the optimal concentration for your specific cell type.

- Add the diluted dye to the cell suspension and vortex immediately to ensure uniform staining.
- Incubate for 15-30 minutes at room temperature, protected from light.
- Washing:
 - Add at least 5 volumes of FACS buffer to the stained cells to quench the reaction.
 - Centrifuge the cells at 300-400 x g for 5 minutes.
 - Discard the supernatant and wash the cells once more with FACS buffer.
- Data Acquisition: Resuspend the cells in FACS buffer and analyze them on a flow cytometer equipped with a red laser (e.g., 633 nm or 640 nm) and appropriate emission filters for Cy5.5 (typically around 690-710 nm). Live cells will exhibit low fluorescence, while dead cells will be brightly fluorescent.

Protocol 2: Cell Proliferation Tracking with Cy5.5 Dye Dilution Assay

This protocol outlines the procedure for labeling cells with a **Cy5.5 amine**-reactive dye to track their proliferation over time.

Materials:

- **Cy5.5 amine**-reactive dye
- Anhydrous DMSO
- Cells of interest
- Serum-free culture medium
- Complete culture medium
- Flow cytometry tubes

Procedure:

- **Prepare Cy5.5 Staining Solution:** Prepare a working solution of Cy5.5 dye in serum-free medium at a 2X final concentration (e.g., if the final desired concentration is 5 μM , prepare a 10 μM solution).
- **Cell Preparation:**
 - Harvest and wash cells with serum-free medium.
 - Resuspend the cells at a concentration of 2×10^6 to 2×10^7 cells/mL in pre-warmed serum-free medium.
- **Labeling:**
 - Add an equal volume of the 2X Cy5.5 staining solution to the cell suspension.
 - Mix immediately and incubate for 10-15 minutes at 37°C, protected from light.
- **Quenching and Washing:**
 - Add at least 5 volumes of complete culture medium to the labeled cells to quench the staining reaction.
 - Incubate for 5-10 minutes.
 - Centrifuge the cells and wash them twice with complete culture medium.
- **Cell Culture and Analysis:**
 - Resuspend the cells in complete culture medium and culture them under the desired experimental conditions.
 - At various time points (e.g., 24, 48, 72 hours), harvest the cells and analyze them by flow cytometry.
 - A sample of labeled, unstimulated cells should be analyzed at the beginning of the experiment (time 0) to establish the initial fluorescence intensity.

- Each peak of decreasing fluorescence intensity represents a successive generation of cell division.

Protocol 3: Immunophenotyping with Cy5.5-Conjugated Antibodies

This protocol provides a general procedure for staining cell surface markers using a directly conjugated Cy5.5 antibody.

Materials:

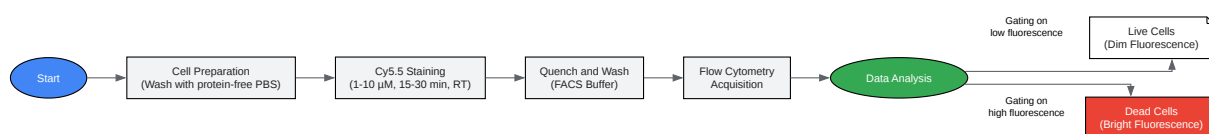
- Cy5.5-conjugated primary antibody
- Cells of interest
- FACS Buffer
- Fc blocking reagent (optional)
- Flow cytometry tubes

Procedure:

- Cell Preparation: Harvest and wash cells with FACS Buffer. Resuspend the cells in FACS Buffer at a concentration of 1×10^6 to 1×10^7 cells/mL.
- Fc Block (Optional): If your cells express Fc receptors (e.g., macrophages, B cells), incubate them with an Fc blocking reagent for 10-15 minutes at 4°C to reduce non-specific antibody binding.
- Antibody Staining:
 - Add the predetermined optimal amount of Cy5.5-conjugated antibody to the cell suspension.
 - Incubate for 20-30 minutes at 4°C in the dark.
- Washing:

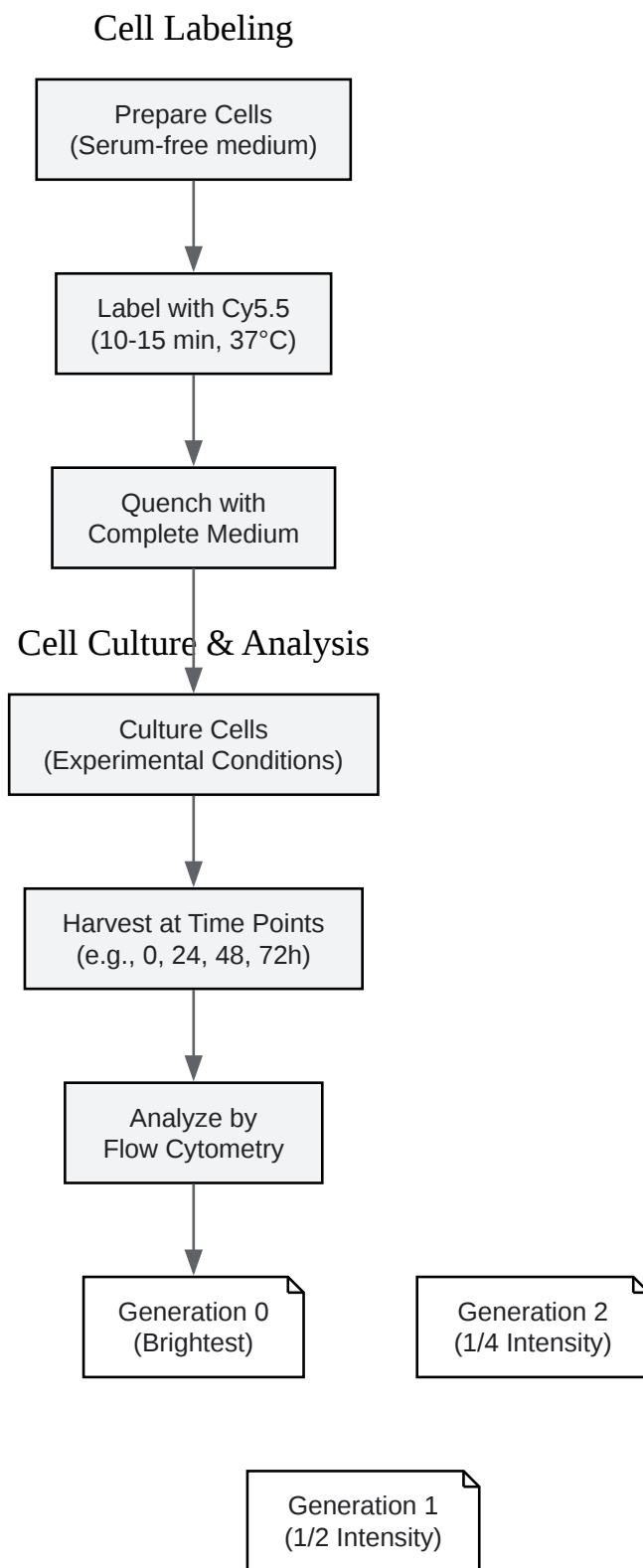
- Wash the cells twice with FACS Buffer by centrifugation at 300-400 x g for 5 minutes.
- Data Acquisition: Resuspend the cells in FACS Buffer and analyze on a flow cytometer using the appropriate laser and filter settings for Cy5.5.

Visualizations



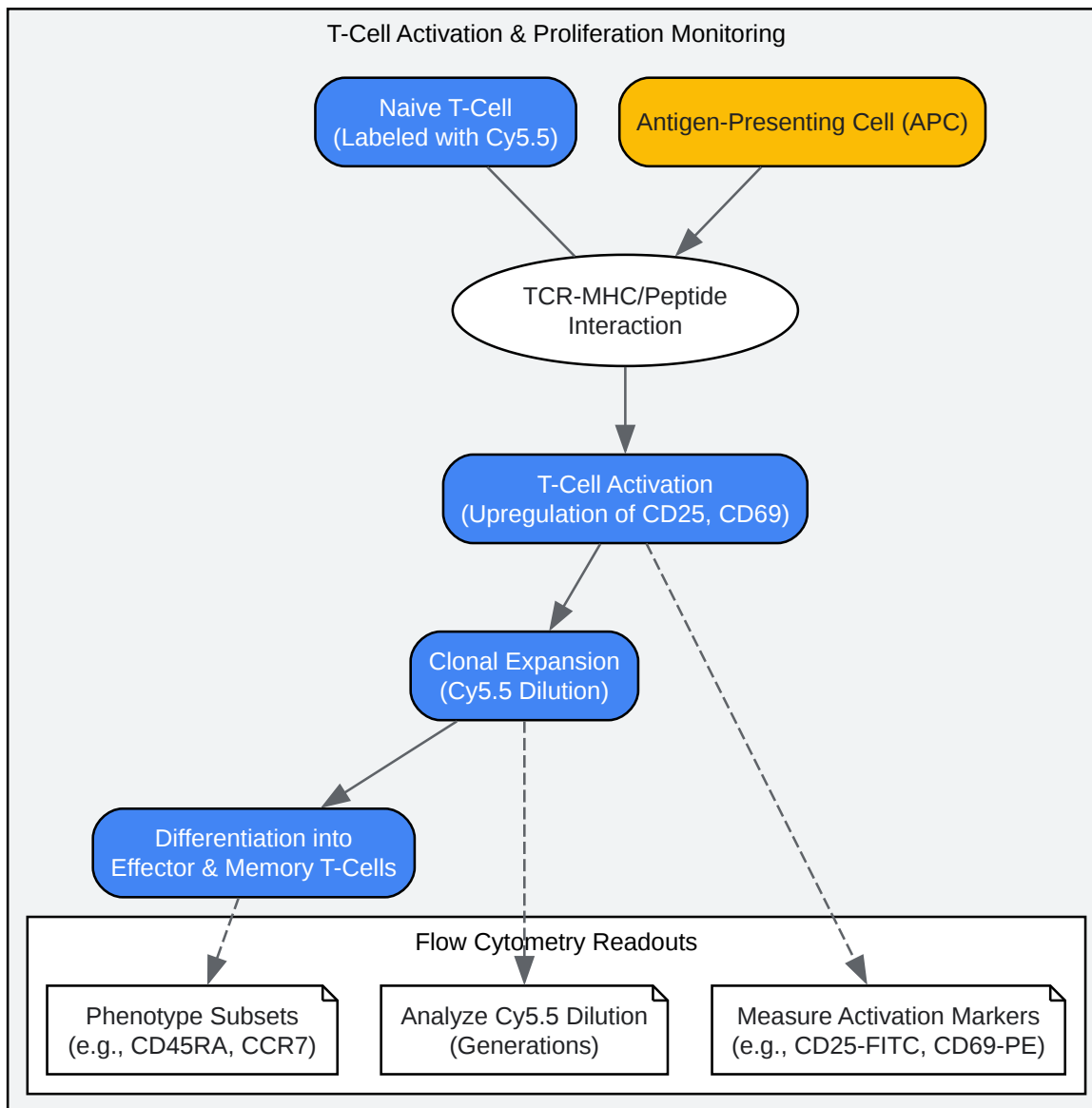
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Caption: Workflow for assessing cell viability using **Cy5.5 amine**-reactive dye.



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Caption: Workflow of a cell proliferation dye dilution assay using Cy5.5.



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Caption: Monitoring T-cell activation and proliferation using Cy5.5 labeling.

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